

# Bisphenol A-13C2 CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bisphenol A-13C2

Cat. No.: B585337

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## Technical Data for Bisphenol A-13C2

This guide provides the key technical specifications for the isotopically labeled compound, **Bisphenol A-13C2**, intended for researchers, scientists, and professionals in drug development.

## Core Compound Properties

**Bisphenol A-13C2** is a stable isotope-labeled form of Bisphenol A, a compound extensively used in the manufacturing of polycarbonate plastics and epoxy resins.[1][2] The labeled form serves as an internal standard for quantitative analysis.[1]

Below is a summary of its fundamental chemical identifiers and properties.

Parameter	Value	Citations
CAS Number	263261-64-9	[3][4]
Molecular Formula	C <sub>13</sub> <sup>13</sup> C <sub>2</sub> H <sub>16</sub> O <sub>2</sub>	
Molecular Weight	230.27 g/mol	

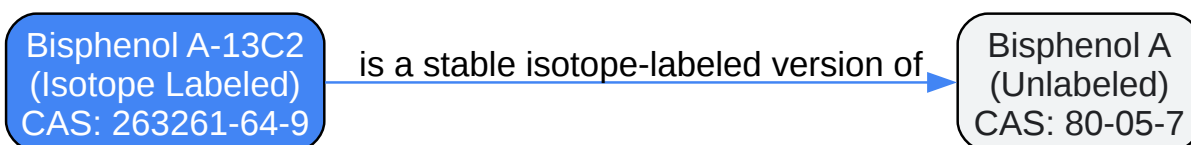
Synonyms:

- 4,4'-(1-Methylethylidene)bisphenol-13C2

- 2,2-Bis(4-hydroxyphenyl)propane-13C2
- (4,4'-Dihydroxydiphenyl)dimethylmethane-13C2
- 4,4'-Isopropylidenediphenol-13C2

## Logical Relationship Diagram

The following diagram illustrates the relationship between **Bisphenol A-13C2** and its unlabeled counterpart.



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. Bisphenol A-13C2 | CAS 263261-64-9 | LGC Standards [lgcstandards.com]
- 4. Bisphenol A-13C2 | CAS No- 263261-64-9 | Simson Pharma Limited [simsonpharma.com]
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Address: 3281 E Guasti Rd

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